

Synthesis of 2-(Benzyloxy)benzohydrazide: An Application Note and Protocol

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Compound of Interest

Compound Name: 2-(Benzyloxy)benzohydrazide

CAS No.: 380335-36-4

Cat. No.: B1268698

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For Researchers, Scientists, and Drug Development Professionals

This comprehensive guide details a robust, two-step protocol for the synthesis of **2-(benzyloxy)benzohydrazide**, a valuable intermediate in medicinal chemistry and drug development. This document provides not only a step-by-step methodology but also delves into the rationale behind the procedural choices, ensuring a thorough understanding for successful replication and adaptation.

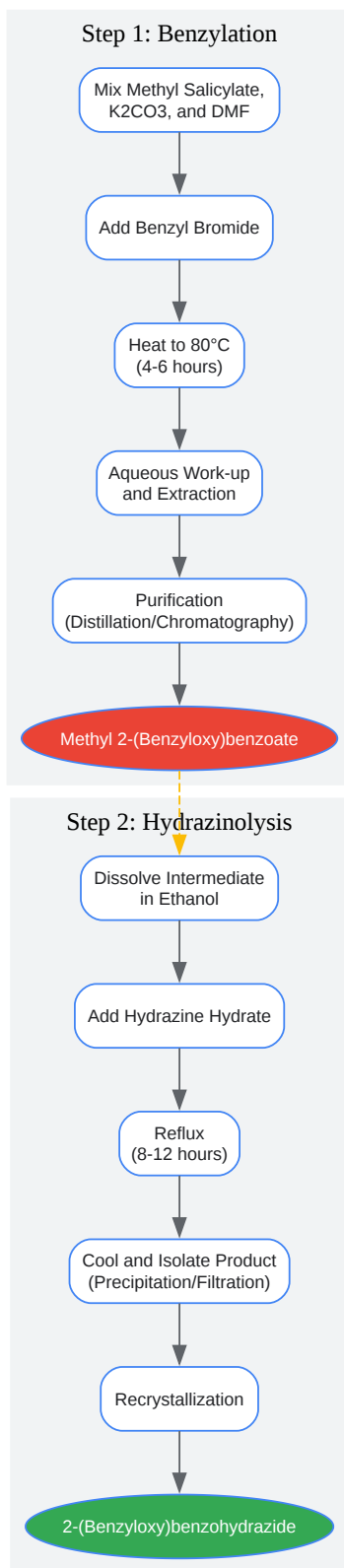
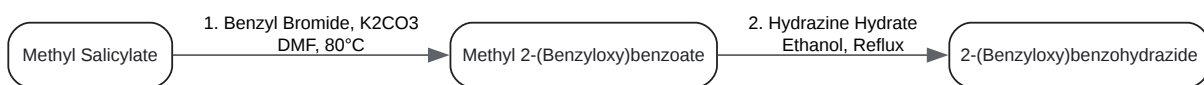
Introduction

Benzohydrazide derivatives are a significant class of compounds in organic and medicinal chemistry, exhibiting a wide range of biological activities, including antimicrobial, anticonvulsant, and anti-inflammatory properties. The specific target of this protocol, **2-(benzyloxy)benzohydrazide**, serves as a key building block for the synthesis of more complex molecules, leveraging the reactivity of the hydrazide functional group for the formation of hydrazones and other derivatives. The benzyloxy group provides a stable protecting group for the phenolic hydroxyl, which can be selectively removed in later synthetic steps if required.

This application note outlines a reliable and efficient synthesis beginning with the readily available starting material, methyl salicylate. The synthesis proceeds via two sequential reactions: a Williamson ether synthesis to introduce the benzyl protecting group, followed by hydrazinolysis of the methyl ester to yield the desired **2-(benzyloxy)benzohydrazide**.

Reaction Scheme

The overall synthetic pathway is illustrated below:



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